

Proper Disposal of Triethylvinylsilane: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Triethylvinylsilane

Cat. No.: B072259

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **Triethylvinylsilane**, a flammable and potentially hazardous organosilane compound. Adherence to these procedures is critical for minimizing environmental impact and protecting personnel.

Safety and Handling Precautions

Triethylvinylsilane is a flammable liquid and vapor that can cause skin and serious eye irritation.^[1] It is crucial to handle this chemical in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.^{[1][2]} Personal protective equipment (PPE), including flame-retardant clothing, protective gloves, and safety glasses, should be worn at all times.^[1] In case of skin contact, immediately wash the affected area with soap and plenty of water.^[1] If the substance enters the eyes, rinse cautiously with water for several minutes.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **Triethylvinylsilane**, essential for safe handling and storage.

Property	Value	Source
CAS Number	1112-54-5	[1] [2]
Molecular Formula	C ₈ H ₁₈ Si	[1] [2]
Molecular Weight	142.32 g/mol	[1]
Appearance	Flammable liquid and vapor	[1]
UN Number	UN1993	[2]
Hazard Class	3 (Flammable liquid)	[2]
Packing Group	III	[2]

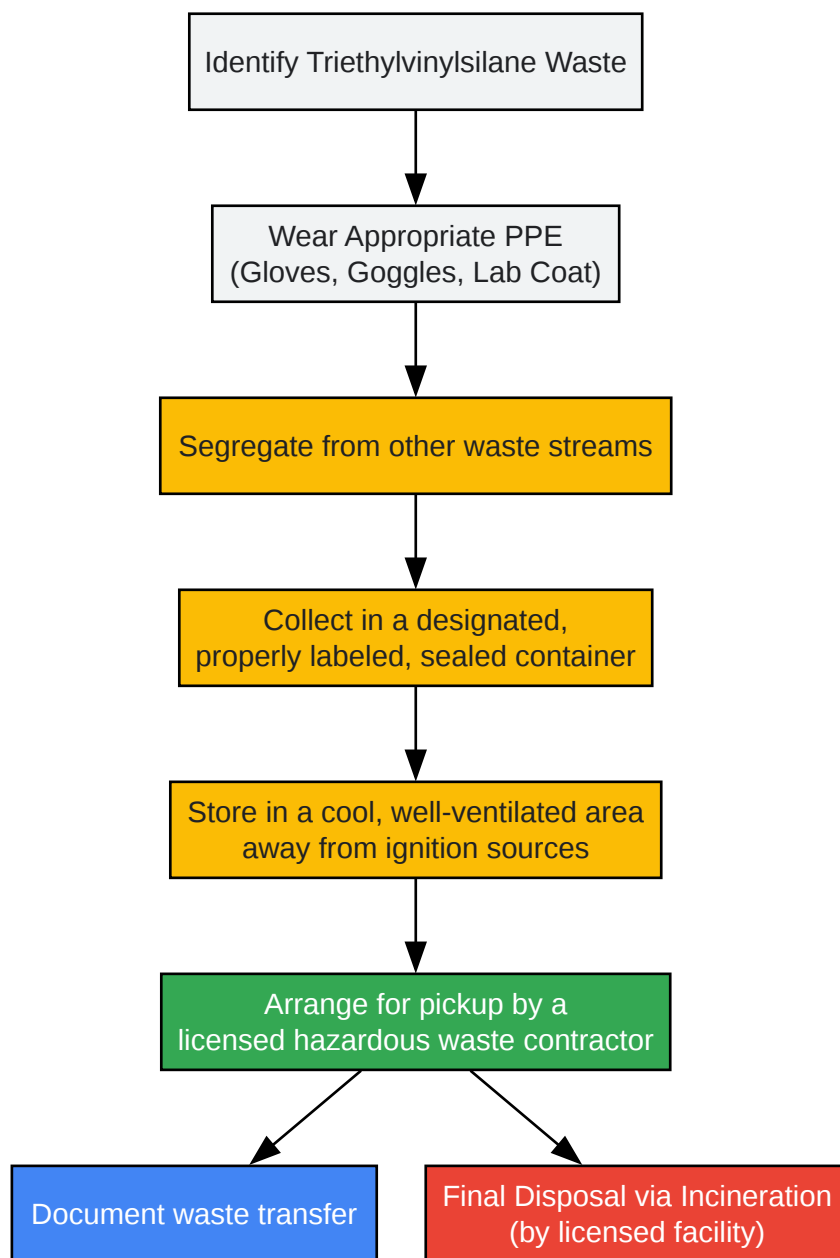
Step-by-Step Disposal Protocol

The disposal of **Triethylvinylsilane** must be conducted in strict accordance with federal, state, and local regulations.[\[1\]](#) The following protocol outlines the general steps for its safe disposal:

- **Container Management:** Do not mix **Triethylvinylsilane** with other waste. Keep the chemical in its original, tightly closed container.[\[1\]](#) Empty containers may retain product residue and should be treated as hazardous waste.[\[2\]](#)
- **Waste Collection:** Absorb any spills with an inert absorbent material such as dry sand or silica gel.[\[1\]](#)[\[2\]](#) Collect the absorbed material and any unused product into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the chemical name, "**Triethylvinylsilane**".
- **Storage:** Store the waste container in a well-ventilated, cool, and designated hazardous waste storage area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
- **Professional Disposal:** Arrange for the disposal of the hazardous waste through a licensed waste disposal company.[\[1\]](#)[\[2\]](#) It is often possible to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Triethylvinylsilane**.



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Caption: Logical workflow for the proper disposal of **Triethylvinylsilane**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Triethylvinylsilane**, fostering a culture of safety and environmental responsibility. Always consult the specific Safety Data Sheet (SDS) for your product and local regulations for the most accurate and up-to-date information.

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References

- 1. [spectrumchemical.com](https://www.spectrumchemical.com) [spectrumchemical.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com